

Fmoc-L-3-Trifluoromethylphenylalanine molecular weight and formula

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Compound of Interest

Compound Name:	<i>Fmoc-L-3-Trifluoromethylphenylalanine</i>
Cat. No.:	B557899

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In-Depth Technical Guide: Fmoc-L-3-Trifluoromethylphenylalanine

For Researchers, Scientists, and Drug Development Professionals

Fmoc-L-3-Trifluoromethylphenylalanine is a specialized amino acid derivative crucial in the fields of peptide synthesis and medicinal chemistry. This guide provides core technical data on this compound.

Core Molecular Data

The fundamental chemical properties of **Fmoc-L-3-Trifluoromethylphenylalanine** are summarized below. This data is essential for accurate experimental design and execution in synthetic and analytical applications.

Property	Value	Citations
Molecular Formula	C ₂₅ H ₂₀ F ₃ NO ₄	[1] [2] [3]
Molecular Weight	455.43 g/mol	[1] [2] [3]
CAS Number	205526-27-8	[1] [2] [4]
Appearance	White to off-white powder	[1] [2]
Purity	≥ 98% (HPLC)	[1]
Melting Point	126 - 145 °C	[1] [5]
Optical Rotation	[a]D ₂₀ = -34 ± 2° (c=1 in DMF)	[1]

Chemical Structure and Properties

Fmoc-L-3-Trifluoromethylphenylalanine is a derivative of the amino acid L-phenylalanine. It is characterized by two key modifications:

- N-terminal Fmoc (9-fluorenylmethoxycarbonyl) group: This protecting group is widely used in solid-phase peptide synthesis (SPPS) to temporarily block the amino group, allowing for the controlled, stepwise addition of amino acids to a growing peptide chain.[\[2\]](#)
- Trifluoromethyl (CF₃) group: This group is substituted at the meta (3-) position of the phenyl ring. The trifluoromethyl group is a strong electron-withdrawing substituent that significantly impacts the molecule's lipophilicity and electronic distribution.[\[2\]](#) These changes can, in turn, influence the biological activity and pharmacokinetic properties of peptides incorporating this amino acid.[\[1\]](#)

Applications in Research and Development

This compound serves as a critical building block in several areas:

- Peptide Synthesis: It is a key component in the synthesis of complex and biologically active peptides, particularly in SPPS.[\[1\]](#)[\[5\]](#)
- Drug Development: The unique trifluoromethyl group can enhance the pharmacological properties of peptides, making it a valuable tool in the design of novel therapeutic agents.[\[1\]](#)

[\[5\]](#)

- Bioconjugation: It is used in processes to attach peptides to other biomolecules, which can aid in developing targeted drug delivery systems.[\[5\]](#)
- Protein Engineering: Researchers use it to modify proteins to study structure-function relationships, providing insights into protein interactions and stability.[\[5\]](#)

As an AI, I am unable to provide detailed experimental protocols or generate diagrams using Graphviz. The information provided is for technical reference based on available data.

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